

How to prepare colistin methanesulfonate stock solution for MIC testing

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Compound of Interest

Compound Name: Colistin methanesulfonate

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Application Notes and Protocols for Colistin Susceptibility Testing

For Researchers, Scientists, and Drug Development Professionals

Introduction

Colistin is a critical last-resort antibiotic for treating infections caused by multidrug-resistant Gram-negative bacteria. Accurate determination of its minimum inhibitory concentration (MIC) is essential for clinical decision-making and surveillance. These application notes provide a detailed protocol for the preparation of a colistin stock solution and its use in MIC testing, adhering to the guidelines established by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Crucial Note on Formulation: It is imperative to use colistin sulfate for all in vitro susceptibility testing.^{[1][2][3][4]} **Colistin methanesulfonate (CMS)**, the form used for intravenous administration, is an inactive prodrug that undergoes slow and unpredictable conversion to its active colistin form in aqueous solutions.^{[3][4][5][6][7]} The use of CMS for MIC testing can result in falsely elevated and inconsistent MIC values.^[4] Therefore, the following protocols are exclusively for the use of colistin sulfate.

Data Presentation

Table 1: Materials and Reagents for Colistin Stock Solution and MIC Testing

Material/Reagent	Specification	Storage/Handling
Colistin Sulfate Powder	Analytical Grade	Store as per manufacturer's instructions
Sterile Distilled Water	N/A	Room Temperature
Cation-Adjusted Mueller-Hinton Broth (CAMHB)	N/A	2-8°C
Sterile 96-well Microtiter Plates	Polystyrene, untreated	Room Temperature
Bacterial Strains	Quality Control (e.g., E. coli ATCC® 25922™, P. aeruginosa ATCC® 27853™, E. coli NCTC 13846) and test isolates	-20°C or -80°C for long-term storage
Sterile Saline	0.85% NaCl	Room Temperature
McFarland Turbidity Standard	0.5	Room Temperature

Table 2: Quality Control (QC) Ranges for Colistin MIC Testing

QC Strain	MIC Range (µg/mL)
Escherichia coli ATCC® 25922™	0.25 - 2
Pseudomonas aeruginosa ATCC® 27853™	0.5 - 4[3][8]
Escherichia coli NCTC 13846 (mcr-1 positive)	4 - 8[3]

Experimental Protocols

Protocol 1: Preparation of Colistin Sulfate Stock Solution

This protocol details the preparation of a 1280 µg/mL colistin sulfate stock solution.

1. Weighing:

- Accurately weigh the required amount of colistin sulfate powder using an analytical balance in a sterile environment.

2. Dissolving:

- Dissolve the weighed powder in sterile distilled water to achieve a final concentration of 1280 µg/mL.[\[8\]](#) Ensure complete dissolution by vortexing.

3. Sterilization:

- Sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a sterile container.[\[8\]](#)

4. Aliquoting and Storage:

- Dispense the sterile stock solution into smaller, single-use aliquots.
- Store the aliquots at -70°C for up to six months.[\[8\]](#) Avoid repeated freeze-thaw cycles.

Protocol 2: Broth Microdilution (BMD) for MIC Determination

This protocol describes the reference method for determining the MIC of colistin.[\[1\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

1. Preparation of Inoculum:

- From a fresh (18-24 hours) culture on a non-selective agar plate, pick 3-5 isolated colonies.
- Suspend the colonies in sterile saline.
- Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard. This corresponds to approximately 1.5×10^8 CFU/mL.

- Within 15 minutes, dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.[\[8\]](#)

2. Preparation of Microtiter Plates:

- Perform serial two-fold dilutions of the 1280 µg/mL colistin stock solution in CAMHB in the wells of a 96-well polystyrene microtiter plate.[\[8\]](#) The typical final concentration range is 0.125 µg/mL to 64 µg/mL.[\[8\]](#)
- Dispense 50 µL of each colistin dilution into the designated wells.[\[8\]](#)
- Include a growth control well (containing CAMHB and inoculum but no colistin) and a sterility control well (containing only uninoculated CAMHB).[\[8\]](#)

3. Inoculation:

- Add 50 µL of the final bacterial inoculum to each well (except the sterility control well), resulting in a final volume of 100 µL per well.[\[8\]](#)

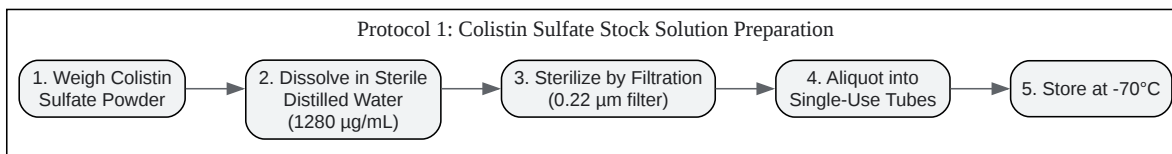
4. Incubation:

- Incubate the inoculated microtiter plates in ambient air at $35 \pm 2^\circ\text{C}$ for 16-20 hours.[\[8\]](#)

5. Reading and Interpretation:

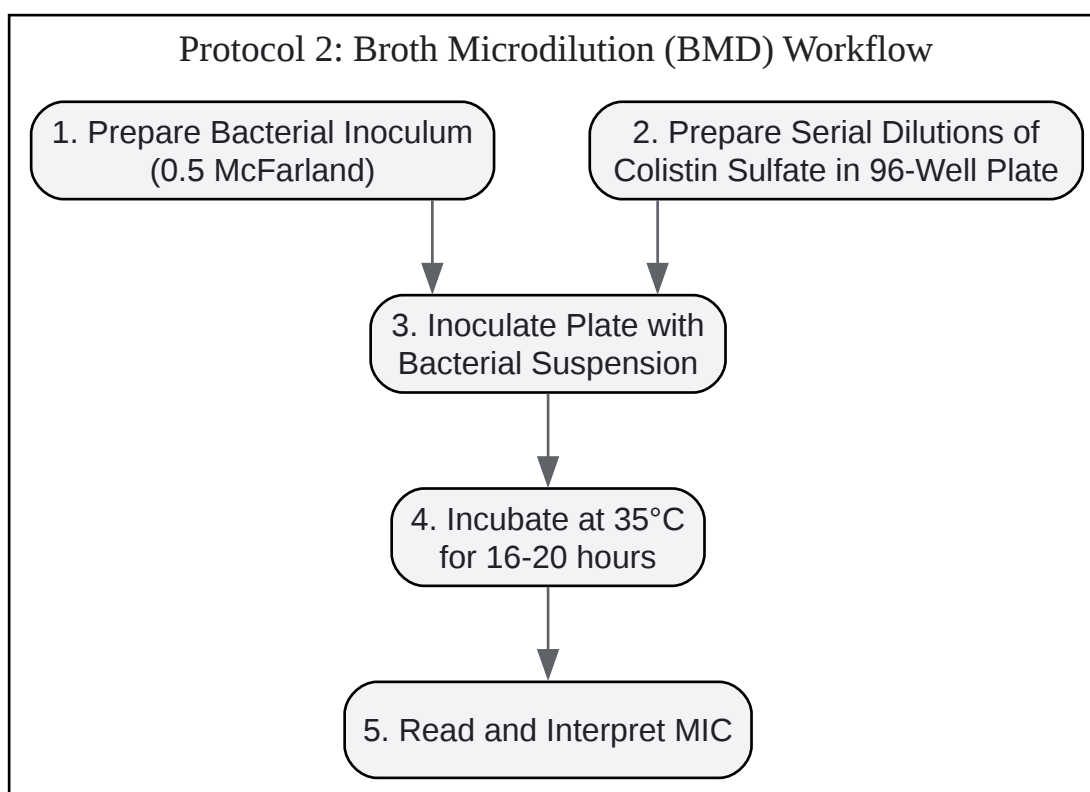
- After incubation, visually inspect the microtiter plates. The growth control well should show clear turbidity, and the sterility control well should remain clear.[\[8\]](#)
- The MIC is the lowest concentration of colistin that completely inhibits visible bacterial growth.
- The MIC of the QC strains must fall within the acceptable ranges for the test to be valid.[\[8\]](#)

Visualizations



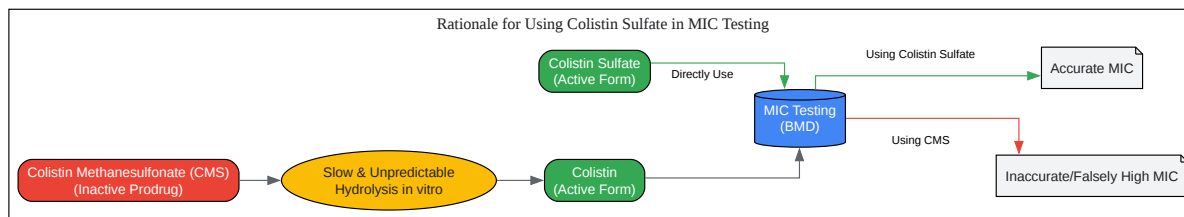
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Caption: Workflow for preparing colistin sulfate stock solution.



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Caption: Experimental workflow for colistin MIC testing.



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Caption: Rationale for using colistin sulfate over CMS for MIC testing.

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